

Detecting Amanitin in Biological Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Amanin
CAS No.: 21150-21-0
Cat. No.: B14720708

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Introduction

Amanitins, a group of cyclic octapeptides, are potent toxins found in several species of mushrooms, most notably the *Amanita phalloides*, or "death cap" mushroom. Ingestion of these toxins can lead to severe liver and kidney damage, and without rapid and accurate diagnosis, can be fatal.[1] The primary mechanism of toxicity is the inhibition of RNA polymerase II, which halts mRNA synthesis, leading to cellular necrosis.[2] Therefore, the swift and precise detection of amanitins in biological samples such as urine, serum, and plasma is crucial for clinical diagnosis and forensic toxicology.[3]

This document provides detailed application notes and protocols for three common methods used for the detection and quantification of amanitins: Enzyme-Linked Immunosorbent Assay (ELISA), High-Performance Liquid Chromatography with UV/Diode-Array Detection (HPLC-UV/DAD), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Application Note 1: Enzyme-Linked Immunosorbent Assay (ELISA) for Amanitin Screening

Principle:

ELISA is a widely used immunological assay for the detection of α - and γ -amanitin.[1][2] It is a competitive assay where amanitin in the sample competes with a labeled amanitin conjugate for binding to a limited number of anti-amanitin antibody binding sites on a microtiter plate. The amount of bound labeled conjugate is inversely proportional to the concentration of amanitin in the sample. This method is rapid and suitable for screening a large number of samples.[4]

Quantitative Data Summary:

Parameter	Value	Biological Matrix	Reference
Analytical Sensitivity	0.22 ng/mL	Urine, Serum, Plasma	[2]
Functional Sensitivity (Cut-off)	1.5 ng/mL	Urine, Serum, Plasma	[1][2]
Standard Range	1.0 - 100 ng/mL	Urine, Serum, Plasma	[1][2]
Cross-reactivity (α -amanitin)	100%	N/A	[2]
Cross-reactivity (γ -amanitin)	90%	N/A	[2]
Cross-reactivity (β -amanitin)	0.1%	N/A	[2]

Detailed Experimental Protocol (Based on a commercial ELISA kit):

Materials:

- Amanitin ELISA Kit (e.g., BÜHLMANN Amanitin ELISA)[2]
- Microplate reader capable of measuring absorbance at 450 nm[4]
- Precision pipettes and tips
- Wash buffer

- Deionized water
- Biological samples (urine, serum, or plasma)

Procedure:

- Sample Preparation: Dilute patient samples, standards, and controls 1:25 with the provided dilution buffer.
- Assay Procedure:
 - Pipette 50 μ L of diluted sample, standard, or control into the appropriate wells of the pre-coated microtiter plate.
 - Add 50 μ L of Amanitin-Biotin Conjugate to each well.
 - Incubate for 30 minutes at room temperature (18-28°C) on a plate rotator.
 - Wash the wells twice with wash buffer.
 - Add 100 μ L of Enzyme Label (e.g., Streptavidin-Peroxidase) to each well.
 - Incubate for 15 minutes at room temperature on a plate rotator.
 - Wash the wells three times with wash buffer.
 - Add 100 μ L of TMB Substrate to each well.
 - Incubate for 15 minutes at room temperature in the dark.
 - Add 100 μ L of Stop Solution to each well.
- Data Acquisition: Read the absorbance of each well at 450 nm within 10 minutes of adding the stop solution.
- Data Analysis: Construct a standard curve by plotting the absorbance of the standards against their known concentrations. Determine the concentration of amanitin in the samples by interpolating their absorbance values from the standard curve.



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Diagram of the ELISA workflow for amanitin detection.

Application Note 2: High-Performance Liquid Chromatography with UV/Diode-Array Detection (HPLC-UV/DAD)

Principle:

HPLC separates components of a mixture based on their differential partitioning between a stationary phase (the column) and a mobile phase. For amanitin analysis, reversed-phase chromatography is commonly used.[3] The separated amanitins are then detected by a UV or Diode-Array Detector (DAD) based on their characteristic absorbance of UV light, typically around 305 nm. This method allows for the quantification of individual amanitins (e.g., α - and β -amanitin).

Quantitative Data Summary:

Parameter	Value	Biological Matrix	Reference
Limit of Detection (LOD)	6.0 ng/mL (α -amanitin)	Serum	[5]
Limit of Quantification (LOQ)	20 ng/mL (α -amanitin)	Serum	[5]
Calibration Range	20 - 500 ng/mL (α -amanitin)	Serum	[5]
Recovery	90.0 - 94.1%	Serum	[5]
Linearity (r)	0.9995	Serum	[5]

Detailed Experimental Protocol:

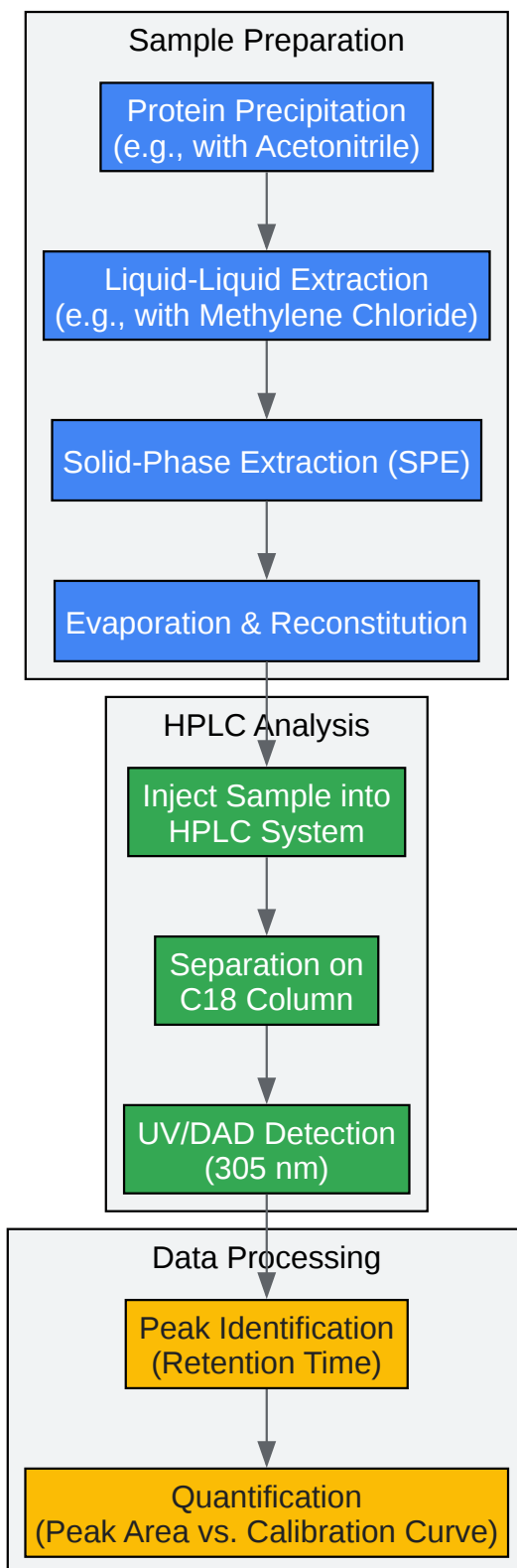
Materials:

- HPLC system with UV/DAD detector
- Reversed-phase C18 column
- Solid-Phase Extraction (SPE) cartridges (e.g., C18/polymeric strong cation exchange)[\[5\]](#)
- Acetonitrile (ACN)
- Methanol (MeOH)
- Methylene chloride
- Deionized water
- Ammonium acetate or formic acid (for mobile phase)[\[3\]](#)
- Biological samples (serum, plasma, or urine)

Procedure:

- Sample Preparation (Serum):

- To 0.5 mL of serum, add 1 mL of acetonitrile and sonicate for 2 minutes.^[5]
- Centrifuge at 3000 rpm for 10 minutes and transfer the supernatant to a new tube.^[5]
- Add 5 mL of methylene chloride, invert several times, and centrifuge for 5 minutes at 3000 rpm.^[5]
- Carefully add 0.5 mL of water to the top aqueous layer and transfer this layer to a new tube for SPE.^[5]
- Condition the SPE cartridge with methanol followed by water.
- Load the aqueous extract onto the SPE cartridge.
- Wash the cartridge with water.
- Elute the amanitins with methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in the mobile phase.
- HPLC Analysis:
 - Mobile Phase: A gradient elution of mobile phase A (e.g., ammonium acetate or formic acid in water) and mobile phase B (e.g., acetonitrile or methanol) is commonly used.^[3]
 - Flow Rate: Typically 1 mL/min.
 - Injection Volume: 20 µL.
 - Detection: Monitor the absorbance at 305 nm.
- Data Analysis:
 - Identify amanitin peaks based on their retention times compared to analytical standards.
 - Quantify the concentration of each amanitin by comparing the peak area with a calibration curve generated from standards of known concentrations.



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Workflow for amanitin analysis by HPLC-UV/DAD.

Application Note 3: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Confirmatory Analysis

Principle:

LC-MS/MS is a highly sensitive and specific method for the detection and quantification of amanitins.[3] It combines the separation power of liquid chromatography with the mass analysis capabilities of mass spectrometry. After separation by LC, the analytes are ionized (typically by electrospray ionization - ESI) and then fragmented in the mass spectrometer. The specific parent-to-daughter ion transitions are monitored (Multiple Reaction Monitoring - MRM), providing high selectivity and sensitivity. This is considered the gold standard for confirmatory analysis.[6]

Quantitative Data Summary:

Parameter	Value	Biological Matrix	Reference
Limit of Identification	20 pg/mL	Human Plasma	[7][8]
Calibration Range	20 - 2000 pg/mL	Human Plasma	[7][8]
LLOQ	0.5 ng/mL	Mouse Plasma	[9][10]
Calibration Range	0.5 - 500 ng/mL	Mouse Plasma	[9][10]
LOQ	5 ng/mL	Serum	[11]
Calibration Range	5 - 100 ng/mL	Serum	[11]
Reportable Range (α -amanitin)	1 - 200 ng/mL	Urine	[12]
Reportable Range (β -amanitin)	2.5 - 200 ng/mL	Urine	[12]

Detailed Experimental Protocol:

Materials:

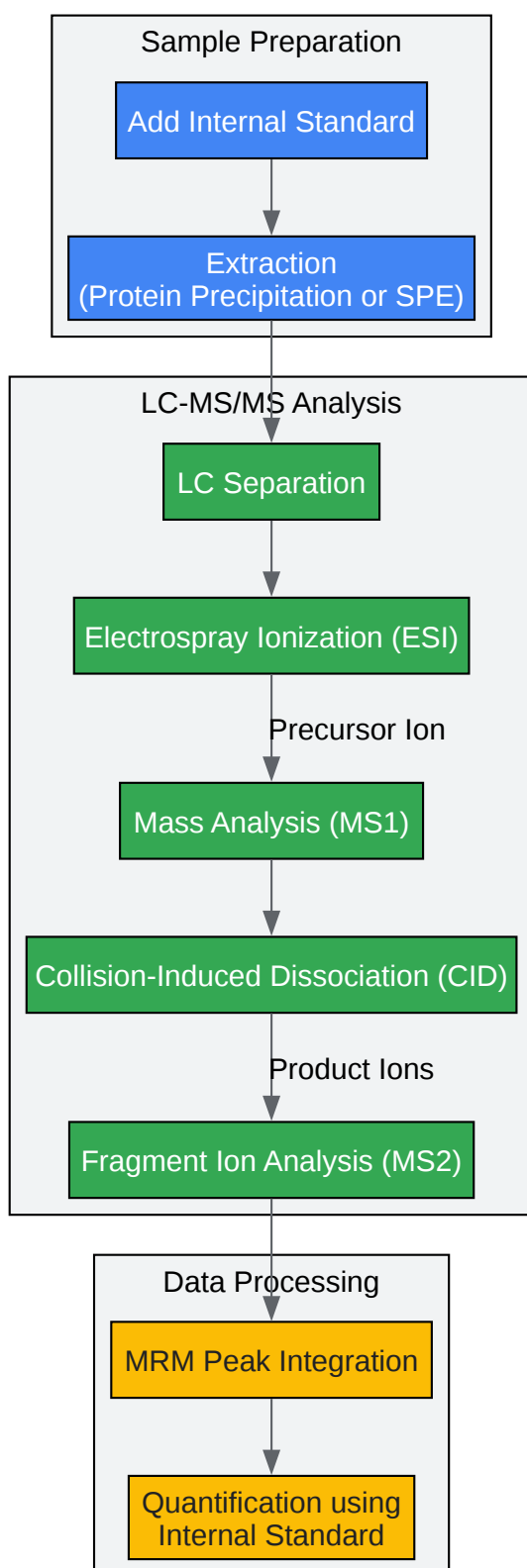
- LC-MS/MS system with an electrospray ionization (ESI) source
- Reversed-phase UPLC/HPLC column (e.g., C18)[13]
- Sample preparation reagents as described for HPLC, with the potential for simpler methods like protein precipitation for some applications.[9]
- Isotopically labeled internal standards (e.g., $^{15}\text{N}_{10}$ - α -amanitin) are highly recommended for accurate quantification.[12]
- Biological samples (plasma, serum, or urine)

Procedure:

- Sample Preparation:
 - Protein Precipitation (for plasma/serum): A simple and rapid method involves adding a precipitating agent like methanol or acetonitrile to the sample, vortexing, centrifuging, and analyzing the supernatant.[9][10]
 - Solid-Phase Extraction (for complex matrices or lower detection limits): Follow a similar procedure as outlined for HPLC to clean up the sample and concentrate the analytes.[7][8]
 - Add an internal standard to all samples, calibrators, and quality controls before extraction.
- LC-MS/MS Analysis:
 - LC Conditions: Use a gradient elution with mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid.[13]
 - MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), often in positive mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor specific precursor-to-product ion transitions for each amanitin and the internal standard. For example, for α -amanitin, a transition might be m/z 919.5 -

> 86.0.[14]

- Data Analysis:
 - Integrate the peak areas for the specific MRM transitions of each analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Construct a calibration curve by plotting the peak area ratios of the standards against their concentrations.
 - Determine the concentration of amanitins in the samples from the calibration curve.



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Workflow for confirmatory amanitin analysis by LC-MS/MS.

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